



Physical and chemical properties of tetrabutylammonium thiocyanate

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Compound of Interest

Compound Name: Tetrabutylammonium Thiocyanate

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Tetrabutylammonium Thiocyanate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **tetrabutylammonium thiocyanate**, a versatile quaternary ammonium salt. The information is curated to be a valuable resource for professionals in research, chemical synthesis, and drug development, with a focus on quantitative data, experimental methodologies, and an exploration of its applications.

Core Physical and Chemical Properties

Tetrabutylammonium thiocyanate, with the chemical formula C₁₇H₃₆N₂S, is a white to off-white crystalline powder.[1] It is a salt consisting of a tetrabutylammonium cation and a thiocyanate anion. Its utility in various chemical processes stems from its solubility in organic solvents and its role as a phase-transfer catalyst.[1][2]

Physical Properties

A summary of the key physical properties of **tetrabutylammonium thiocyanate** is presented in the table below.



Property	Value	References
Molecular Formula	C17H36N2S	[1]
Molecular Weight	300.55 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	119 - 124 °C	[1]
Solubility	Soluble in organic solvents such as methanol, ethanol, and acetone. Specific quantitative data is not readily available in the reviewed literature.	[1]
Thermal Stability	Tetraalkylammonium salts are generally reported to have decomposition temperatures exceeding 300 °C. Specific thermal decomposition data for tetrabutylammonium thiocyanate, including decomposition products and precise onset temperature, is not extensively detailed in the available literature.	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **tetrabutylammonium thiocyanate**.



Spectroscopy	Key Data and Interpretation
¹H NMR	The ¹ H NMR spectrum in CDCl ₃ shows characteristic signals for the butyl groups of the tetrabutylammonium cation.
¹³ C NMR	The ¹³ C NMR spectrum provides signals corresponding to the carbon atoms of the tetrabutylammonium cation and the thiocyanate anion.
Infrared (IR)	The IR spectrum exhibits a strong, characteristic absorption band for the C \equiv N stretch of the thiocyanate anion, typically observed in the range of 2050-2070 cm $^{-1}$.

Synthesis and Reactions Synthesis of Tetrabutylammonium Thiocyanate

Tetrabutylammonium thiocyanate is typically synthesized via a salt metathesis reaction. A common method involves the reaction of tetrabutylammonium bromide with potassium thiocyanate in a suitable solvent.

Experimental Protocol: Representative Synthesis

• Materials: Tetrabutylammonium bromide, potassium thiocyanate, acetone.

Procedure:

- Dissolve equimolar amounts of tetrabutylammonium bromide and potassium thiocyanate in a minimal amount of hot acetone.
- Stir the mixture at room temperature. Potassium bromide, being less soluble in acetone,
 will precipitate out of the solution.
- Filter the mixture to remove the precipitated potassium bromide.

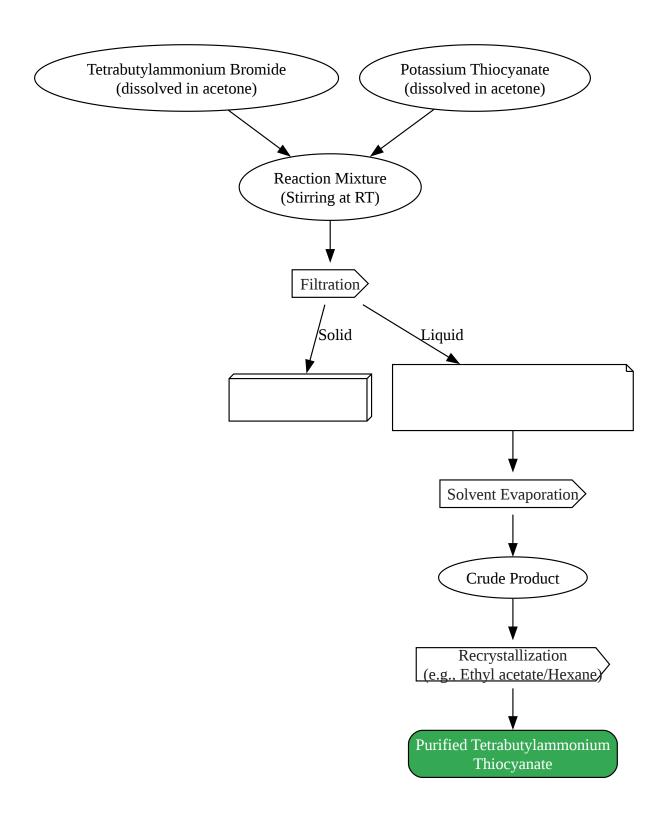






- Evaporate the acetone from the filtrate under reduced pressure to obtain crude tetrabutylammonium thiocyanate.
- Recrystallize the crude product from a suitable solvent system, such as ethyl acetate/hexane, to yield purified **tetrabutylammonium thiocyanate**.
- Note: The progress of the reaction and the purity of the product can be monitored by thinlayer chromatography (TLC) and melting point determination.





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Chemical Reactivity and Applications

Tetrabutylammonium thiocyanate is a valuable reagent in organic synthesis, primarily utilized as a source of the thiocyanate nucleophile and as a phase-transfer catalyst.

Phase-Transfer Catalysis:

As a phase-transfer catalyst, it facilitates the transfer of the thiocyanate anion from an aqueous phase to an organic phase, where it can react with an organic substrate.[1][2] This is particularly useful in nucleophilic substitution reactions where the reactants have low mutual solubility.

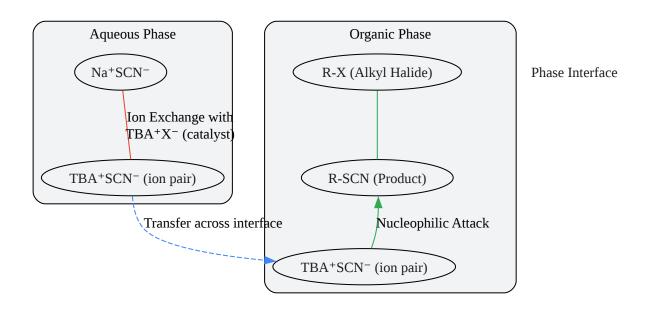
Experimental Protocol: Representative Nucleophilic Substitution using Phase-Transfer Catalysis

This protocol describes the conversion of an alkyl halide to an alkyl thiocyanate.

- Materials: Alkyl halide (e.g., 1-bromooctane), sodium thiocyanate, water, an organic solvent (e.g., toluene), and a catalytic amount of tetrabutylammonium thiocyanate.
- Procedure:
 - Prepare a biphasic system by dissolving the alkyl halide in the organic solvent and sodium thiocyanate in water.
 - Add a catalytic amount (e.g., 1-5 mol%) of tetrabutylammonium thiocyanate to the mixture.
 - Stir the mixture vigorously at an elevated temperature (e.g., 70-100 °C). The progress of the reaction can be monitored by TLC or gas chromatography (GC).
 - Upon completion, cool the reaction mixture to room temperature and separate the organic and aqueous layers.
 - Wash the organic layer with water and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄), filter, and concentrate under reduced pressure to obtain the crude alkyl thiocyanate.



• Purify the product by distillation or column chromatography if necessary.



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Role in Biological Systems and Drug Development Biological Activity and Signaling Pathways

Extensive searches of scientific literature do not indicate that **tetrabutylammonium thiocyanate** is directly involved in any known biological signaling pathways. As a synthetic quaternary ammonium salt, its primary applications are in chemical synthesis rather than as a biologically active molecule in signaling cascades.

The biological effects of tetrabutylammonium salts are generally associated with their properties as detergents and their ability to interact with cell membranes, which can lead to cytotoxicity at sufficient concentrations. The tetrabutylammonium cation has been studied for its effects on ion channels.

Applications in Drug Development



In the context of drug development, **tetrabutylammonium thiocyanate**'s main utility lies in its application as a reagent and catalyst in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs). The thiocyanate group is a versatile functional group that can be a precursor to various sulfur-containing heterocycles, which are common scaffolds in medicinal chemistry.[3]

Furthermore, its properties as a phase-transfer catalyst can be advantageous in the scale-up of synthetic routes in pharmaceutical manufacturing, potentially leading to milder reaction conditions, improved yields, and reduced use of hazardous solvents.[4] It can also be used as a solubilizing agent in drug formulations to improve the bioavailability of poorly soluble drugs.[2]

Safety and Handling

Tetrabutylammonium thiocyanate is harmful if swallowed, in contact with skin, or if inhaled. [1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a summary of the key properties and applications of **tetrabutylammonium thiocyanate**. Researchers and professionals are encouraged to consult the primary literature for more detailed information specific to their applications.

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